

Personal protective equipment for handling SRT 1720 dihydrochloride

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Compound of Interest

Compound Name: SRT 1720 dihydrochloride

Cat. No.: B8084337

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Essential Safety and Handling Guide for SRT1720 Dihydrochloride

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of SRT1720 dihydrochloride. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

SRT1720 dihydrochloride is a chemical compound that requires careful handling to avoid potential health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. While specific quantitative exposure limits are not well-established, adherence to standard laboratory safety protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	Must have side-shields (EN166)
Skin Protection	Protective Gloves	Chemical-resistant, such as nitrile rubber
Lab Coat	Standard laboratory coat	
Respiratory Protection	Dust Mask/Respirator	Use a NIOSH-approved respirator when handling powder

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of SRT1720 dihydrochloride and ensuring the safety of laboratory personnel.

Handling:

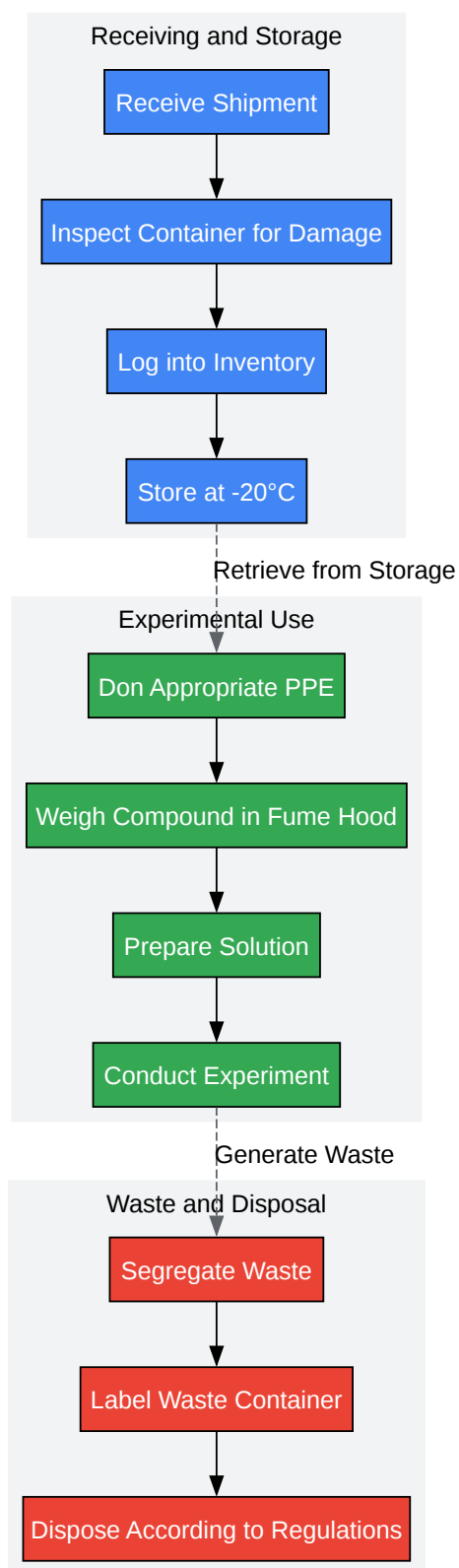
- **Ventilation:** Always handle SRT1720 dihydrochloride in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Dust Formation:** Take precautions to minimize the generation of dust when working with the powdered form of the compound.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the designated work area.

Storage:

- **Temperature:** Store in a dry, well-ventilated place. Recommended storage temperature is -20°C.
- **Container:** Keep the container tightly closed.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.

Experimental Workflow for Handling SRT1720 Dihydrochloride

The following diagram outlines the standard operating procedure for the safe handling of SRT1720 dihydrochloride from receipt to disposal.



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Caption: Workflow for Safe Handling of SRT1720 Dihydrochloride.

Disposal Plan

Proper disposal of SRT1720 dihydrochloride and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Steps:

- **Segregation:** Collect all waste material, including unused compound and contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled waste container.
- **Labeling:** The waste container must be labeled with the chemical name and hazard symbols in accordance with local and federal regulations.
- **Regulatory Compliance:** Dispose of the chemical waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in regular trash. Follow all applicable federal, state, and local environmental regulations.
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